

# Technical Safety & Handling Guide: 6-Amino-4-methyl-nicotinamide

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## Compound of Interest

Compound Name:	6-Amino-4-methyl-nicotinamide
CAS No.:	65169-39-3
Cat. No.:	B3356131

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## Executive Summary & Chemical Profile[1][2][3]

This guide provides a technical safety and handling framework for **6-Amino-4-methyl-nicotinamide**, a specialized pyridine intermediate used in the synthesis of bioactive molecules, including kinase and HDAC inhibitors.[1]

**Critical Safety Note:** While specific toxicological data for this methylated derivative is limited, its structural homology to 6-Aminonicotinamide (6-AN)—a potent metabolic inhibitor and known teratogen—mandates a high-containment handling protocol.[1] Researchers must apply the Read-Across Principle, treating this compound as a potential Reproductive Toxin (Category 1B) until proven otherwise.[1]

## Chemical Identity Table[1][3]

Property	Detail
Chemical Name	6-Amino-4-methyl-nicotinamide
Synonyms	6-amino-4-methylpyridine-3-carboxamide; 2-amino-4-methyl-5-carbamoylpyridine
CAS Number	65169-39-3
Molecular Formula	C <sub>7</sub> H <sub>9</sub> N <sub>3</sub> O
Molecular Weight	151.17 g/mol
Physical State	White to off-white crystalline solid
Solubility	Soluble in DMSO, Methanol; Low solubility in Water
Melting Point	Estimated >200°C (Based on 6-AN analog data)

## Hazard Identification & Mechanistic Toxicology[1][6]

### The "Read-Across" Hazard Assessment

In the absence of compound-specific LD50 data, we utilize the Structural Activity Relationship (SAR) with 6-Aminonicotinamide (CAS 329-89-5).[1]

- Primary Hazard (Inferred): Reproductive Toxicity (H360).[1]
  - Mechanism:[1][2] The 6-amino-nicotinamide moiety mimics Nicotinamide (Vitamin B3), forming an inactive analogue of NADP<sup>+</sup> (6-amino-NADP<sup>+</sup>).[1] This inhibits 6-phosphogluconate dehydrogenase (6-PGD) in the Pentose Phosphate Pathway.[1]
  - Consequence: Inhibition of 6-PGD disrupts ribose synthesis and NADPH production, which is critical for DNA repair and biosynthesis in rapidly dividing cells (e.g., fetuses).[1]
- Secondary Hazards:
  - Skin/Eye Irritation (H315, H319): Aminopyridines are basic and can cause local tissue irritation.[1]

- STOT-SE (H335): Respiratory irritation upon dust inhalation.[1]

## GHS Classification (Precautionary)

Hazard Class	Category	Hazard Statement
Reproductive Toxicity	1B	H360: May damage fertility or the unborn child.[1]
Skin Corrosion/Irritation	2	H315: Causes skin irritation.[1][3][4][5]
Eye Damage/Irritation	2A	H319: Causes serious eye irritation.[1][3][4]
STOT - Single Exposure	3	H335: May cause respiratory irritation.[1][5]

## Technical Handling Protocols

### A. Engineering Controls (The First Line of Defense)

Do not handle this compound on an open bench. The potential for teratogenicity requires isolation.[1]

- Primary Containment: Use a certified Chemical Fume Hood or Glovebox.[1]
- HEPA Filtration: Ensure exhaust is filtered if handling micronized powder.[1]
- Static Control: Use anti-static weighing boats; pyridine derivatives can be electrostatically charged.[1]

### B. Personal Protective Equipment (PPE) Matrix

- Respiratory: NIOSH-approved N95 (minimum) or P100 respirator if outside a hood (not recommended).[1]
- Dermal: Double-gloving (Nitrile > 0.11mm).[1] Rationale: Small organic amides can permeate thin latex.[1]
- Ocular: Chemical safety goggles. Face shield if handling >5g quantities.[1]

## C. Storage & Stability Logic

- Temperature: Store at 2–8°C.
- Atmosphere: Hygroscopic potential.[1] Store under Argon or Nitrogen.[1]
- Self-Validating Check:
  - Pass: Powder is white/off-white.[1][6]
  - Fail: Powder has turned yellow/brown (indicates oxidation of the amino group or hydrolysis of the amide).

## Emergency Response Logic

The following diagram outlines the critical decision-making pathway for accidental exposure or spills, prioritizing containment of the potential reproductive toxin.



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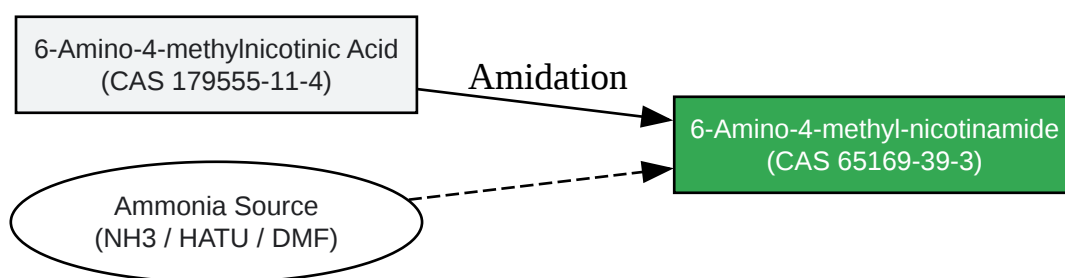
Caption: Decision logic for emergency response, emphasizing dust suppression and immediate decontamination.

## Synthesis & Research Context

### Mechanistic Role in Drug Discovery

**6-Amino-4-methyl-nicotinamide** serves as a critical scaffold in the development of Type I and Type II Kinase Inhibitors.[1] The 3-carboxamide group acts as a hydrogen bond donor/acceptor pair, often interacting with the "hinge region" of kinase ATP-binding pockets.[1]

Key Synthetic Pathway: Typically synthesized via the amidation of 6-Amino-4-methylnicotinic acid (CAS 179555-11-4) or its methyl ester (CAS 179555-12-5).[1]



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Caption: Simplified synthetic route from the carboxylic acid precursor.

## References

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